

Trichloroisocyanuric Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Trichloroisocyanuric acid*

Cat. No.: *B1681851*

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CAS Number: 87-90-1

This technical guide provides an in-depth overview of **Trichloroisocyanuric Acid** (TCCA), a versatile organic compound widely utilized in research and various industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and key applications, with a focus on experimental protocols and data presentation.

Chemical Identity and Synonyms

Trichloroisocyanuric acid, an organic compound with the formula $(C_3Cl_3N_3O_3)$, is a white crystalline powder known for its strong chlorine odor.^[1] It is a widely used industrial disinfectant, bleaching agent, and a reagent in organic synthesis.^[1]

The compound is identified by the CAS Number 87-90-1.^{[2][3][4][5][6]}

It is also known by a variety of synonyms, including:

- 1,3,5-Trichloro-1,3,5-triazinane-2,4,6-trione (IUPAC Name)^[1]
- 1,3,5-Trichloro-2,4,6-triazinetrione^{[4][5]}
- 1,3,5-Trichlorohexahydro-1,3,5-triazine-2,4,6-trione^[2]
- Chloreal^{[1][3]}

- Isocyanuric chloride[1][3]
- Symclosene[1][3][4][5]
- TCICA[4][6]
- TCCA[1][3]
- Trichlor[1]
- Trichlorinated isocyanuric acid[3]
- Trichloro-s-triazinetrione[1][3]
- Trichlorocyanuric acid[3][4][6]

Physicochemical Properties

The key quantitative properties of **Trichloroisocyanuric Acid** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	$C_3Cl_3N_3O_3$	[2][4][5]
Molecular Weight	232.41 g/mol	[2][4][6]
Appearance	White crystalline powder or solid	[1][3][5]
Odor	Strong, chlorine-like	[1][7]
Density	$2.19 \pm 0.1 \text{ g/cm}^3$	[1]
Melting Point	246 to 251 °C (decomposes)	[1][3][6]

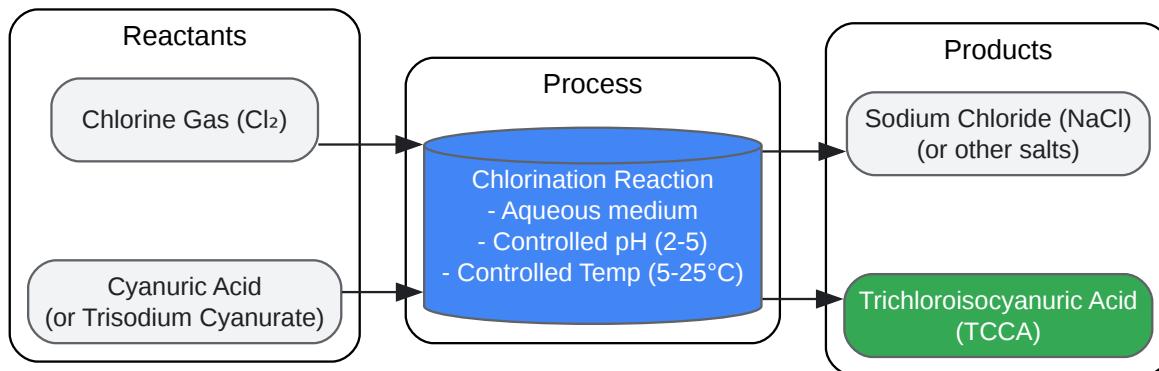
Table 2: Solubility Data

Solvent	Solubility	Temperature	Reference(s)
Water	1.2 g / 100 mL	25 °C	[1][8]
Acetone	35.0 g / 100 g	30 °C	[8]
Acetonitrile	Soluble	-	[1]
Chlorocarbons	Soluble	-	[1]
Ethyl Acetate	High solubility (385 g/L)	-	[9]
Toluene	Moderate solubility (70 g/L)	-	[9]

Synthesis of Trichloroisocyanuric Acid

TCCA is synthesized through the chlorination of cyanuric acid or its salts. The general process involves reacting cyanuric acid with chlorine gas in the presence of a base.

Figure 1: General Synthesis Pathway of TCCA



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Caption: Figure 1: General Synthesis Pathway of TCCA

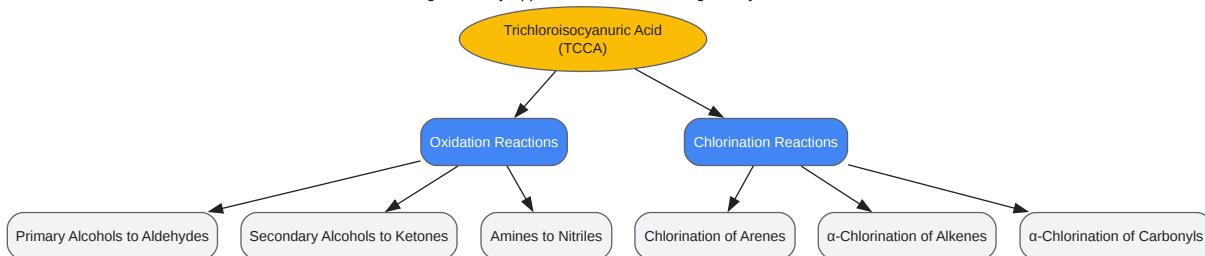
A common industrial method involves treating an aqueous solution of trisodium cyanurate with chlorine gas under controlled temperature and pH conditions. The reaction is typically

maintained at a pH between 2 and 5 and a temperature of 5-25°C.[10]

Applications in Research and Drug Development

While primarily known as a disinfectant, TCCA is a valuable reagent in organic synthesis due to its role as a stable and easy-to-handle source of electrophilic chlorine.[11] Its applications are particularly relevant for medicinal chemists and drug development professionals.

Figure 2: Key Applications of TCCA in Organic Synthesis



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Caption: Figure 2: Key Applications of TCCA in Organic Synthesis

TCCA serves as an efficient oxidant and chlorinating agent for a variety of functional groups. It is often used as a safer and more convenient alternative to gaseous chlorine.[9] For instance, it was utilized in a patented synthesis of the anti-ulcer drug omeprazole for the benzylic chlorination of a pyridine derivative.[9][11]

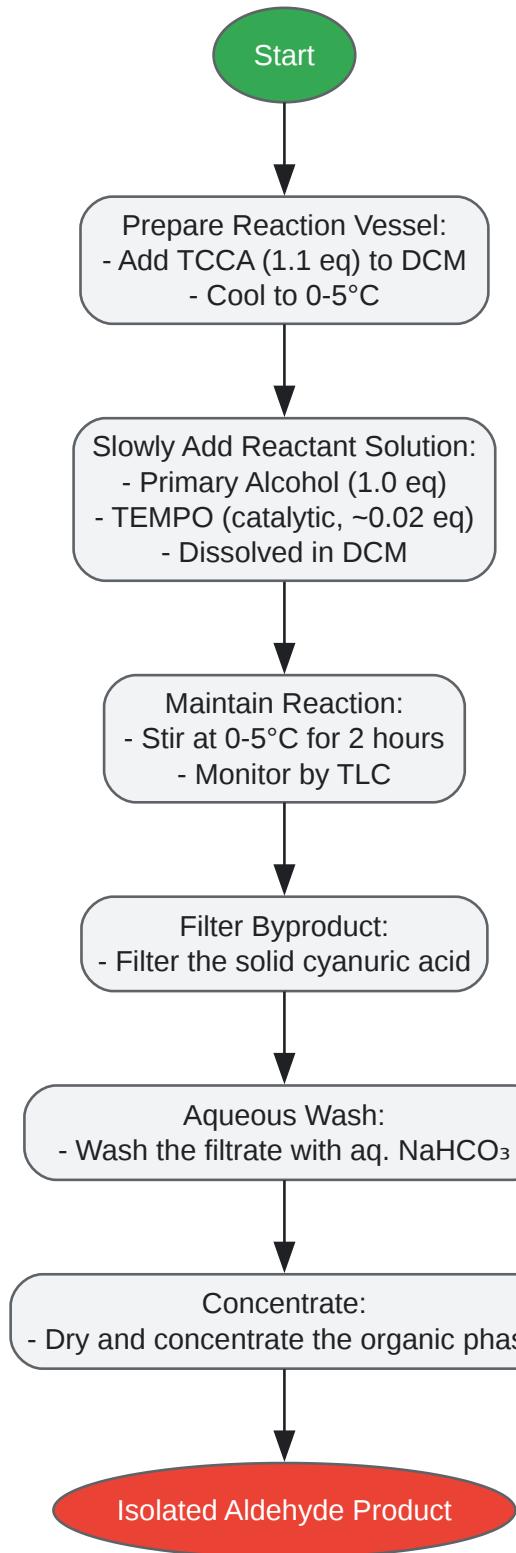
Experimental Protocols

Detailed methodologies are crucial for reproducible research. Below are representative protocols for key reactions involving TCCA.

Protocol 1: Oxidation of Primary Alcohols to Aldehydes

This protocol utilizes a TCCA/TEMPO (2,2,6,6-tetramethyl-1-piperidinyloxy) catalytic system for the selective oxidation of primary alcohols. This method is noted for its high yields and the absence of over-oxidation to carboxylic acids.[\[3\]](#)

Figure 3: Experimental Workflow for TCCA/TEMPO Oxidation

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Caption: Figure 3: Experimental Workflow for TCCA/TEMPO Oxidation

Methodology:

- Preparation: A round-bottom flask is charged with dichloromethane (DCM) and **Trichloroisocyanuric acid** (1.1 molar equivalents). The mixture is stirred and cooled to 0-5°C in an ice bath.[3]
- Reactant Addition: A separate solution of the primary alcohol (1.0 molar equivalent) and TEMPO (0.01-0.02 molar equivalents) in DCM is prepared. This solution is added dropwise to the cooled TCCA suspension.[3]
- Reaction: The reaction mixture is stirred vigorously at 0-5°C. The progress of the reaction is monitored by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 1-2 hours).[3]
- Work-up: Upon completion, the solid precipitate (cyanuric acid) is removed by filtration. The filtrate is then washed with an aqueous solution of sodium bicarbonate, followed by brine.
- Isolation: The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude aldehyde, which can be further purified by column chromatography if necessary.

Protocol 2: Electrophilic Chlorination of Aromatic Compounds

TCCA is an effective reagent for the chlorination of aromatic systems, often requiring a catalyst to activate the substrate or the chlorinating agent.

Methodology with Ferric Chloride Catalyst:

- Preparation: To a solution of the aromatic substrate (e.g., benzene, 1.26 mol) is added anhydrous ferric chloride (0.05 mol).[10]
- Reactant Addition: TCCA (0.05 mol) is added portion-wise over 1 hour, maintaining the reaction temperature between 40-80°C.[10]
- Reaction: After the addition is complete, the mixture is stirred for an additional hour.[10]

- **Work-up and Isolation:** The precipitated cyanuric acid and the ferric chloride catalyst are removed by filtration. The filtrate is then distilled to isolate the chlorinated aromatic product (e.g., chlorobenzene).[10]

Methodology with Sulfuric Acid: For deactivated arenes, a stronger acidic medium is required.

- **Preparation:** TCCA (5 mmol) and the substituted benzene (5 mmol) are combined in 98% sulfuric acid (5 mL).[12]
- **Reaction:** The mixture is stirred at elevated temperatures (e.g., 130°C) until the reaction is complete as monitored by an appropriate method (e.g., GC-MS).[12]
- **Work-up and Isolation:** The reaction mixture is carefully poured into ice water, and the resulting precipitate (the chlorinated product) is collected by filtration.[12]

Safety and Handling

Trichloroisocyanuric acid is a strong oxidizing agent and requires careful handling.

- **Hazards:** It may intensify fire and is harmful if swallowed. It causes serious eye irritation and may cause respiratory irritation.[2][6] Contact with acids liberates toxic chlorine gas.[2] When it comes into contact with a small amount of water without dissolving, it can undergo a reaction that generates heat, toxic chlorine gas, and potentially explosive nitrogen trichloride. [1]
- **Storage:** Store in a cool, dry, well-ventilated area away from combustible materials, acids, and moisture.[13]
- **Personal Protective Equipment (PPE):** Use appropriate PPE, including gloves, safety goggles, and respiratory protection (e.g., N95 dust mask).[6]

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References

- 1. CN1036266C - A method of preparation of trichloroisocyanuric acid - Google Patents [patents.google.com]
- 2. hxinmaterial.com [hxinmaterial.com]
- 3. derpharmacemica.com [derpharmacemica.com]
- 4. Preparation method for trichloroisocyanuric acid - Eureka | Patsnap [eureka.patsnap.com]
- 5. Trichloroisocyanuric acid - Wikipedia [en.wikipedia.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. semanticscholar.org [semanticscholar.org]
- 8. sist.sathyabama.ac.in [sist.sathyabama.ac.in]
- 9. pubs.acs.org [pubs.acs.org]
- 10. electronicsandbooks.com [electronicsandbooks.com]
- 11. Trichloroisocyanuric Acid (TCC) [organic-chemistry.org]
- 12. researchgate.net [researchgate.net]
- 13. Trichloroisocyanuric/TEMPO oxidation of alcohols under mild conditions: a close investigation - PubMed [pubmed.ncbi.nlm.nih.gov]
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